

# The Benzoxazinone Scaffold: A Privileged Core in Modern Medicinal Chemistry

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## Compound of Interest

Compound Name: *Benzoxazinone*

Cat. No.: *B8607429*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

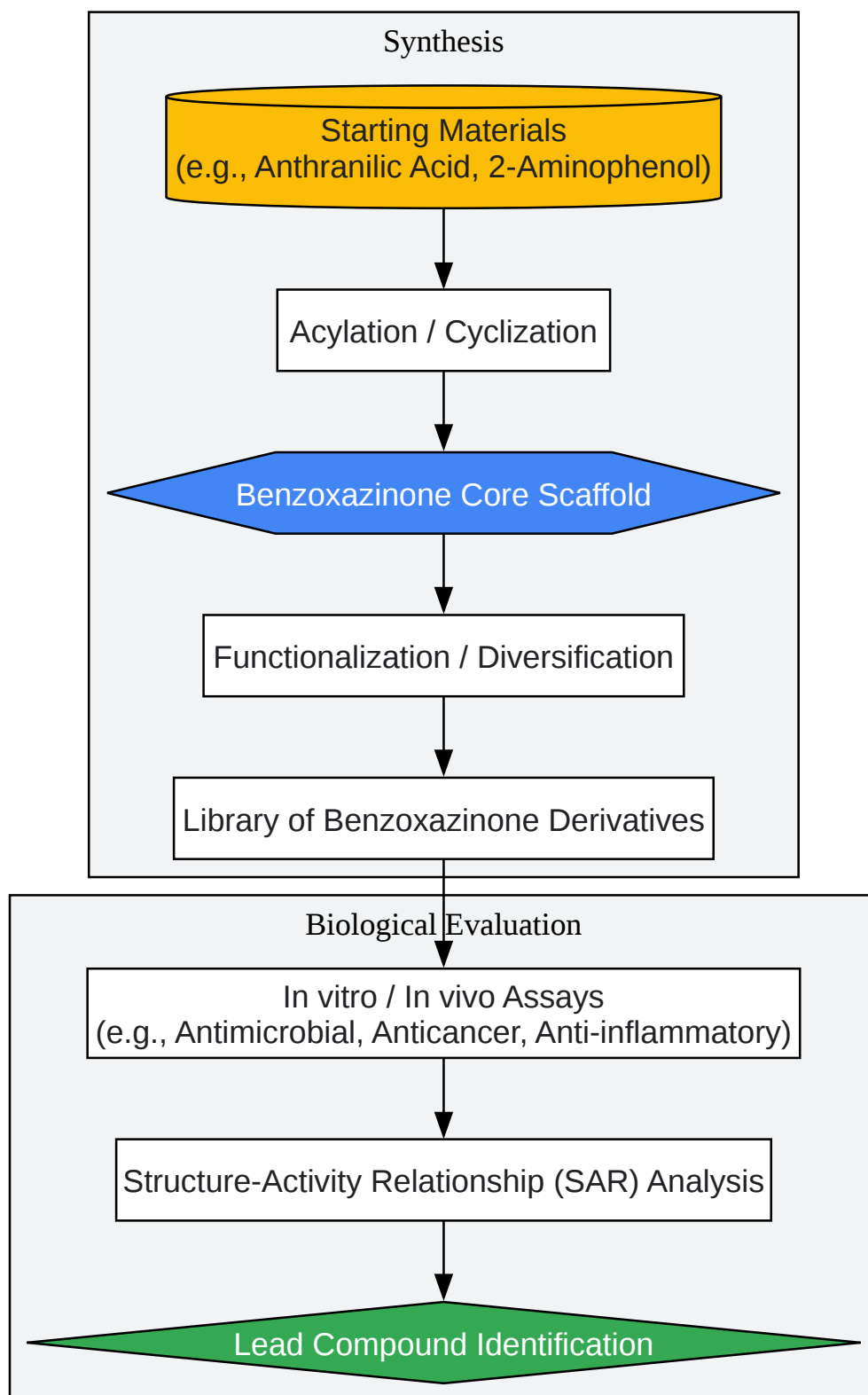
The **benzoxazinone** core, a bicyclic heterocyclic system, has emerged as a "privileged scaffold" in medicinal chemistry. Its versatile structure allows for diverse substitutions, leading to a wide spectrum of biological activities. This has made it a focal point for the discovery and development of novel therapeutic agents and other bioactive molecules. This technical guide provides a comprehensive overview of the synthesis, biological activities, and structure-activity relationships of **benzoxazinone** derivatives, with a focus on their applications in drug discovery.

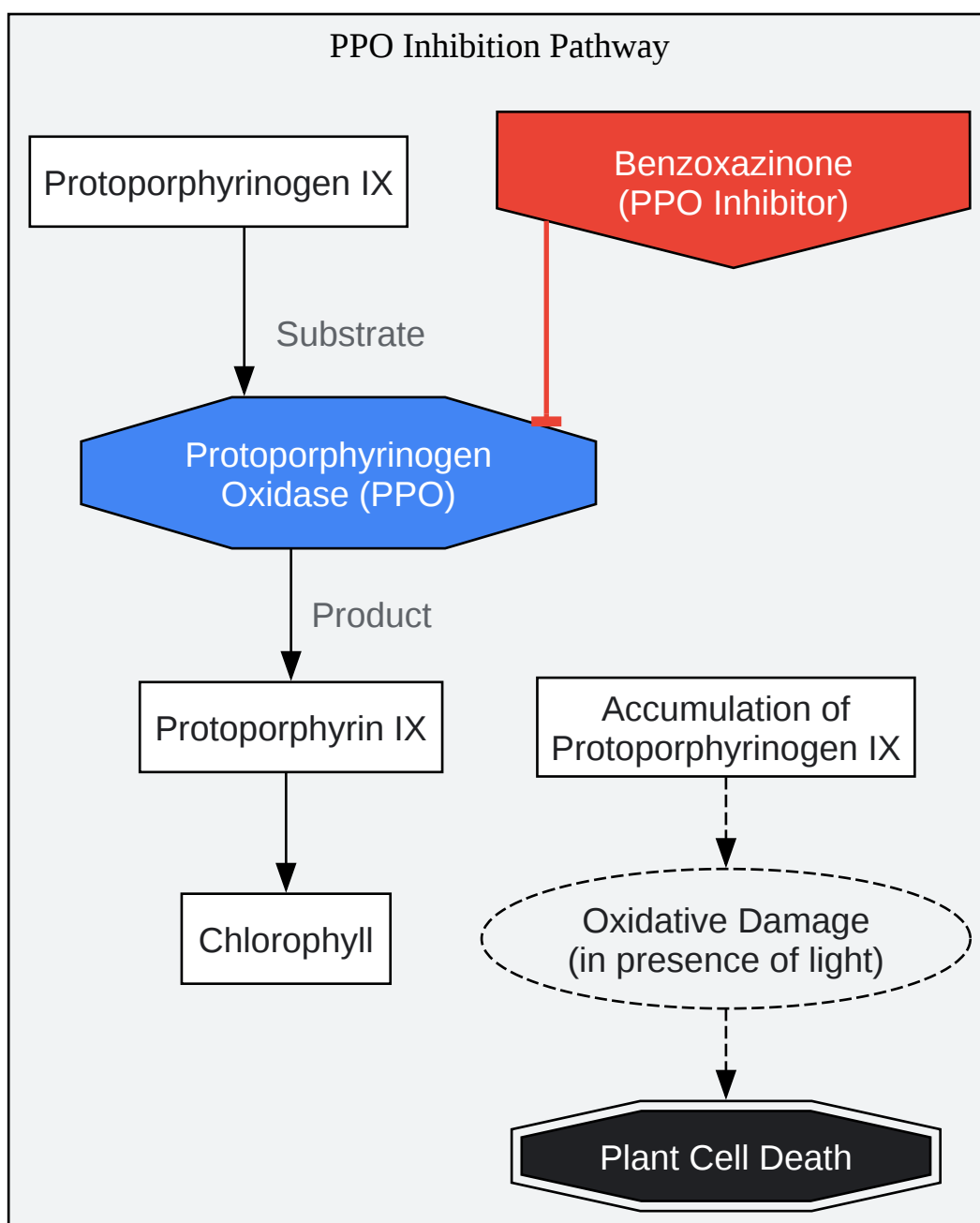
## Synthesis of Benzoxazinone Scaffolds

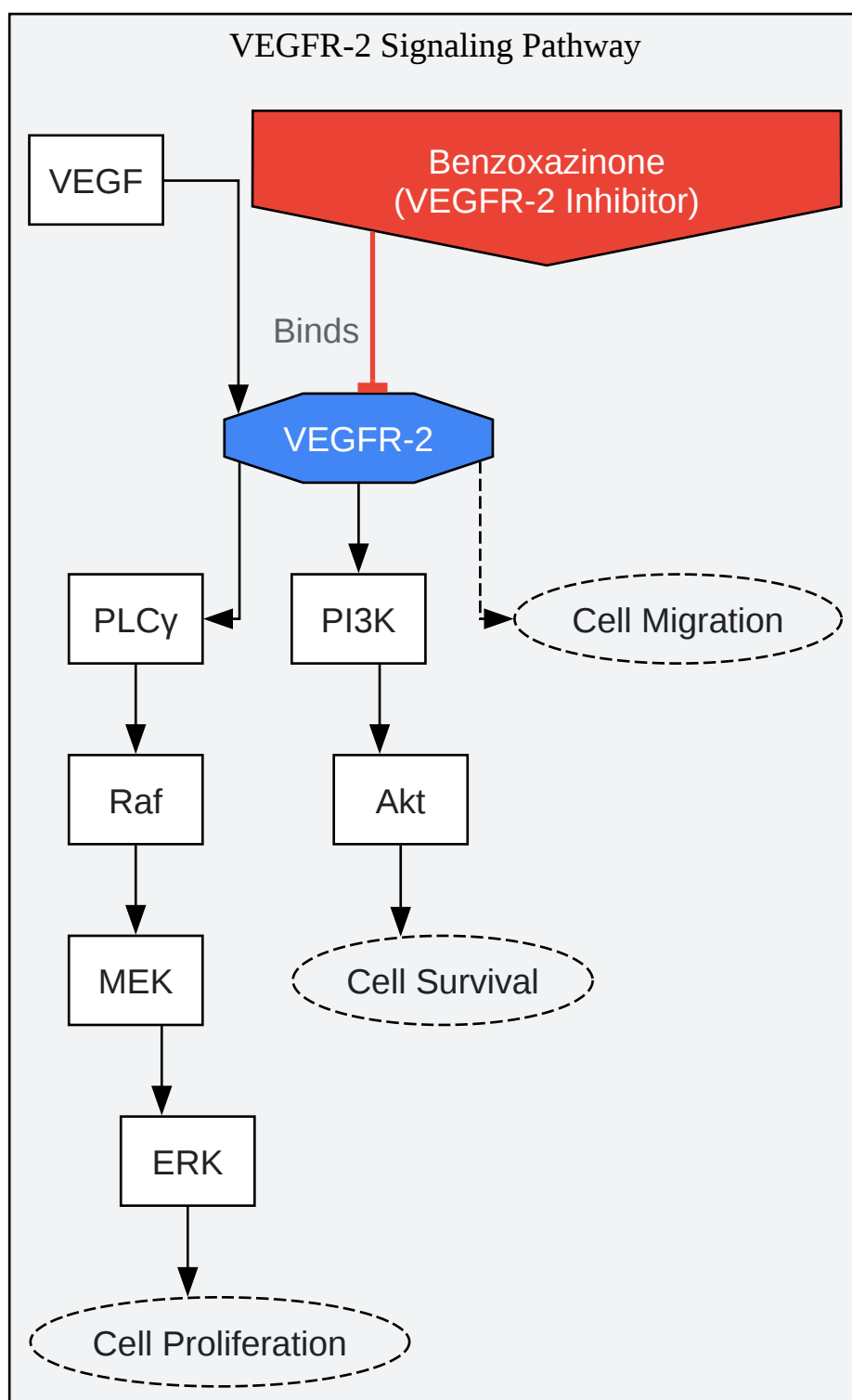
The construction of the **benzoxazinone** ring system can be achieved through several synthetic strategies, most commonly starting from anthranilic acid or 2-aminophenol derivatives. The choice of synthetic route often depends on the desired substitution pattern and the availability of starting materials.

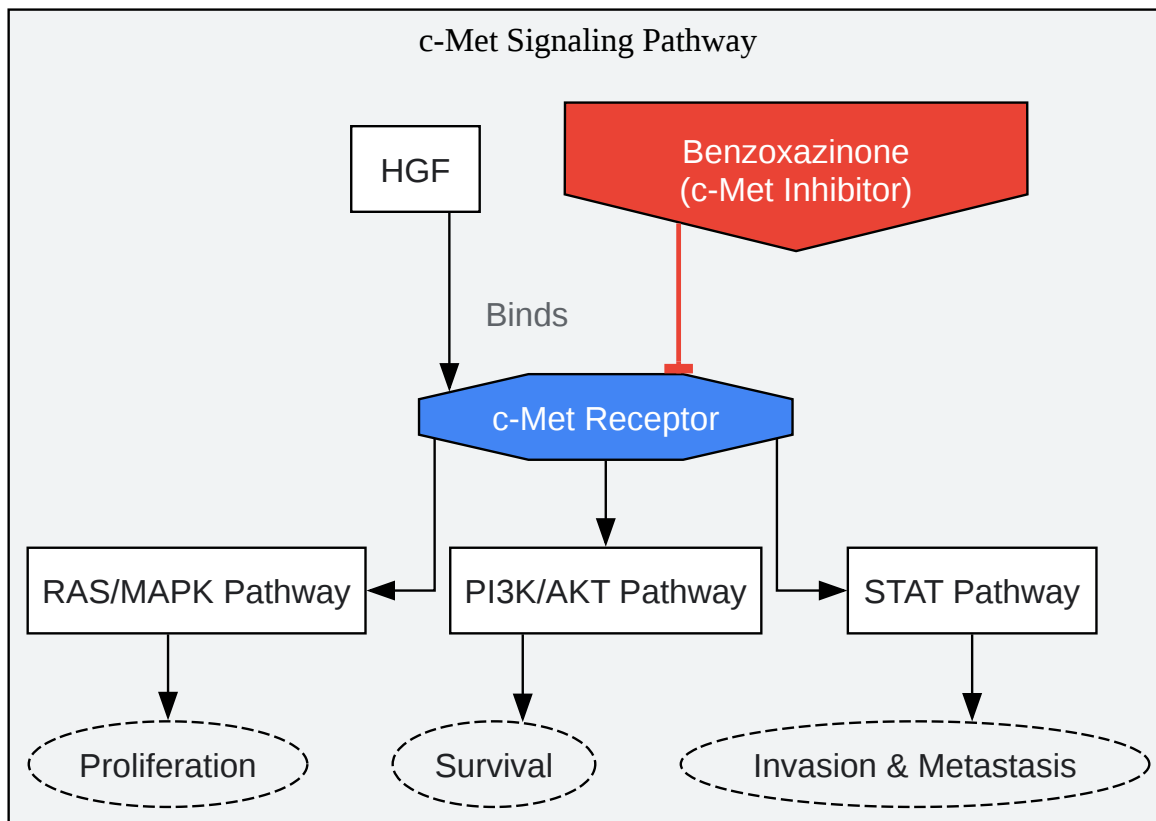
## General Synthetic Workflow

A typical workflow for the synthesis and evaluation of **benzoxazinone** derivatives involves the initial synthesis of a core scaffold followed by diversification and subsequent biological screening.









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